

# Molecular weight and formula of Chloride ionophore IV

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## Compound of Interest

Compound Name: Chloride ionophore IV

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## In-Depth Technical Guide to Chloride Ionophore IV

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Chloride Ionophore IV**, a neutral carrier ionophore pivotal for the selective recognition and transport of chloride ions. This document details its chemical and physical properties, synthesis, and applications, with a focus on its use in ion-selective electrodes and its potential as a therapeutic agent.

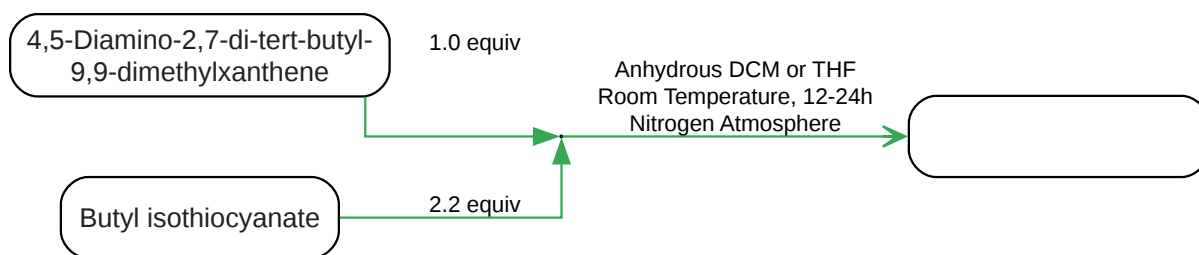
## Core Properties and Specifications

**Chloride Ionophore IV**, with the chemical name 4,5-Bis-[N'-(butyl)thioureido]-2,7-di-tert-butyl-9,9-dimethylxanthene, is a synthetic molecule designed for high-affinity and selective binding of chloride ions.<sup>[1]</sup> Its structure is based on a xanthene backbone functionalized with two thiourea groups that facilitate the complexation of chloride ions through hydrogen bonding.

Property	Value	Reference
Molecular Formula	C <sub>33</sub> H <sub>50</sub> N <sub>4</sub> OS <sub>2</sub>	[2][3]
Molecular Weight	582.91 g/mol	[2][3][4]
CAS Number	187404-67-7	[2][3][4]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO (8.33 mg/mL with sonication), THF, and dichloromethane.[1][5] Avoid aqueous solutions unless for specific vesicle-based assays. [1]	
Storage	Store at 4°C, protected from light.[5] For long-term stability in solvent, store at -80°C (up to 6 months) or -20°C (up to 1 month).[1][5] The compound is hygroscopic.[1][5]	

## Synthesis of Chloride Ionophore IV

The synthesis of **Chloride Ionophore IV** is achieved through a nucleophilic addition reaction.  
[1]



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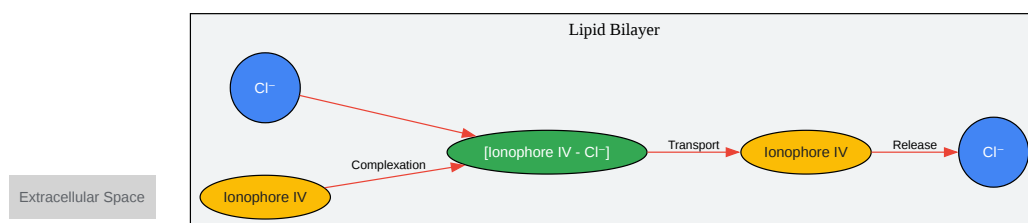
### Synthesis of Chloride Ionophore IV

This reaction involves the combination of 4,5-diamino-2,7-di-tert-butyl-9,9-dimethylxanthene with butyl isothiocyanate in an anhydrous solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) under a nitrogen atmosphere. The reaction typically proceeds at room temperature for 12-24 hours.

Solvent	Reaction Time (h)	Yield (%)	Purity (%)
Dichloromethane	18	92	98
Tetrahydrofuran	24	88	97
Acetonitrile	36	75	95

## Mechanism of Action: Chloride Ion Transport

**Chloride Ionophore IV** functions by binding chloride ions through the formation of multiple hydrogen bonds with its thiourea groups. This neutral complex can then traverse lipid bilayers, facilitating the transport of chloride ions down their electrochemical gradient.



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Mechanism of Chloride Ion Transport

## Applications in Research and Development Ion-Selective Electrodes (ISEs)

A primary application of **Chloride Ionophore IV** is in the fabrication of highly selective chloride sensors. Its neutral carrier mechanism minimizes interference from other anions.

Performance Characteristics of a Chloride-Selective Electrode using Ionophore IV:

Parameter	Value	Reference
Membrane Composition	1.0 wt% Chloride Ionophore IV, 0.6 wt% Tridodecylmethylammonium chloride, 65.4 wt% 2-Nitrophenyl octyl ether, 33.0 wt% Poly(vinyl chloride)	
Detection Limit	$6.5 \times 10^{-6}$ M	[1]
Response Time	< 30 seconds	[6]
Electrode Lifetime	Approximately 15-18 days with 7 wt% ionophore.	[6]

Selectivity Coefficients (log  $K_{potCl-,X-}$ ):

Interfering Ion (X-)	log $K_{potCl-,X-}$
Br <sup>-</sup>	-1.4
I <sup>-</sup>	-1.7
SCN <sup>-</sup>	-0.3
ClO <sub>4</sub> <sup>-</sup>	-4.5
HCO <sub>3</sub> <sup>-</sup>	-4.8
Salicylate	-0.1

## Anticancer Activity

Recent studies have demonstrated the potential of **Chloride Ionophore IV** as an anticancer agent. It induces apoptosis in cancer cell lines by disrupting intracellular ion homeostasis.[1]

Cell Line	IC <sub>50</sub> Value (μM)
HeLa	4.35
PC3	6.00

## Experimental Protocols

### Preparation of a Chloride-Selective Electrode Membrane

Materials:

- **Chloride Ionophore IV**
- Tridodecylmethylammonium chloride (TDMACl)
- 2-Nitrophenyl octyl ether (o-NPOE)
- High molecular weight poly(vinyl chloride) (PVC)
- Tetrahydrofuran (THF), freshly distilled

Procedure:

- Prepare a stock solution of the membrane components by dissolving 1.0 mg of **Chloride Ionophore IV**, 0.6 mg of TDMACl, 65.4 mg of o-NPOE, and 33.0 mg of PVC in 1.5 mL of THF.
- Ensure all components are fully dissolved by gentle vortexing.
- Pour the solution into a glass ring (24 mm inner diameter) placed on a glass plate.
- Allow the THF to evaporate slowly over 24 hours in a dust-free environment.
- Once the membrane has formed, carefully peel it from the glass plate.
- Cut a small disc (approximately 5 mm in diameter) from the membrane for electrode fabrication.

## Calibration of the Chloride-Selective Electrode

### Materials:

- Fabricated chloride-selective electrode
- Ag/AgCl reference electrode
- Standard chloride solutions (ranging from  $10^{-6}$  M to  $10^{-1}$  M)
- Ionic Strength Adjustment Buffer (ISA)
- pH/mV meter
- Magnetic stirrer and stir bar

### Procedure:

- Assemble the chloride-selective electrode by mounting the membrane disc into an electrode body containing an internal filling solution (e.g., 0.01 M NaCl) and an internal Ag/AgCl reference wire.
- Connect the ISE and the external reference electrode to the pH/mV meter.
- Prepare a series of standard chloride solutions by serial dilution of a stock solution.
- For each standard, place 50 mL into a beaker, add 1 mL of ISA, and place it on the magnetic stirrer.
- Immerse the electrodes in the solution and stir at a constant rate.
- Record the stable potential (mV) reading.
- Rinse the electrodes with deionized water and blot dry between measurements.
- Plot the potential readings (y-axis) against the logarithm of the chloride concentration (x-axis). The resulting calibration curve should be linear over the working range of the electrode.

This guide provides foundational information for the use of **Chloride Ionophore IV** in research and development. For specific applications, further optimization of protocols may be necessary.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)